

# Potential applications of 2-Aminocyclohexanone hydrochloride in research

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## Compound of Interest

Compound Name: *2-Aminocyclohexanone hydrochloride*

CAS No.: *6946-05-0*

Cat. No.: *B1279538*

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## An In-depth Technical Guide to the Research Applications of **2-Aminocyclohexanone Hydrochloride**

This guide serves as a technical resource for researchers, scientists, and professionals in drug development, exploring the multifaceted applications of **2-aminocyclohexanone hydrochloride**. This versatile chemical intermediate, by virtue of its bifunctional nature, offers a gateway to a wide array of complex molecular architectures, particularly within the realm of heterocyclic and medicinal chemistry. This document provides an in-depth analysis of its chemical properties, core synthetic applications, detailed experimental protocols, and essential safety guidelines, grounded in established scientific literature.

## Introduction: The Strategic Value of a Bifunctional Building Block

**2-Aminocyclohexanone hydrochloride** is an organic compound featuring a six-membered carbocyclic ring bearing both a ketone and a primary amine at the adjacent position.<sup>[1][2]</sup> Its presentation as a hydrochloride salt is a deliberate and practical choice, enhancing the

compound's stability and solubility in various laboratory settings compared to its free base form. [1] The strategic placement of the amino group alpha to the carbonyl functionality imbues the molecule with unique reactivity, making it a powerful precursor for constructing diverse molecular scaffolds. It is particularly valued as an intermediate in the synthesis of pharmaceuticals, with potential applications in developing treatments for neurological disorders.[1]

The core utility of **2-aminocyclohexanone hydrochloride** stems from the orthogonal reactivity of its two functional groups. The primary amine can act as a nucleophile or be readily functionalized, while the ketone provides an electrophilic center and enolizable alpha-protons, opening avenues for a multitude of condensation and carbon-carbon bond-forming reactions. This dual functionality makes it an indispensable tool for synthetic chemists aiming to build complex, biologically active molecules.[2][3]

## Physicochemical and Structural Data

A precise understanding of a reagent's physical and chemical properties is fundamental to its effective application in experimental design. The key characteristics of **2-aminocyclohexanone hydrochloride** are summarized below.

| Property          | Value                                                                          | Reference(s) |
|-------------------|--------------------------------------------------------------------------------|--------------|
| CAS Number        | 6946-05-0                                                                      | [1][4][5][6] |
| Molecular Formula | C <sub>6</sub> H <sub>12</sub> ClNO (or C <sub>6</sub> H <sub>11</sub> NO·HCl) | [1][4][5]    |
| Molecular Weight  | 149.62 g/mol                                                                   | [1][4][7]    |
| Appearance        | White to off-white solid                                                       | [8]          |
| Melting Point     | 157-158 °C (decomposes)                                                        | [1][8]       |
| Boiling Point     | 213.9 °C at 760 mmHg                                                           | [1][7]       |
| Storage           | Inert atmosphere, Room Temperature                                             | [1]          |

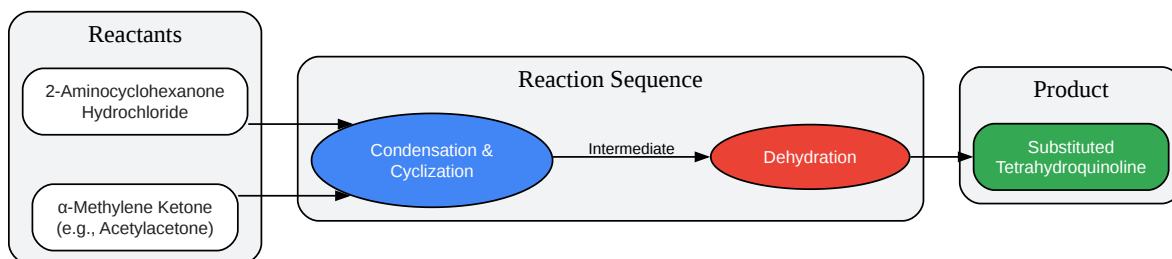
## Core Synthetic Applications: A Gateway to Molecular Diversity

The primary value of **2-aminocyclohexanone hydrochloride** in research lies in its role as a versatile synthon for a variety of important chemical transformations.

### Synthesis of Heterocyclic Scaffolds

Heterocyclic compounds are foundational to medicinal chemistry, forming the core of a vast number of therapeutic agents.[9] **2-Aminocyclohexanone hydrochloride** is a key starting material for several classes of N-heterocycles.

The Friedländer synthesis is a classic and efficient method for constructing the quinoline ring system.[10] This reaction involves the condensation of a 2-aminoaryl ketone (like 2-aminocyclohexanone) with a compound containing a reactive  $\alpha$ -methylene group (e.g., a 1,3-dicarbonyl compound). The reaction can be catalyzed by either acid or base.[10] The use of the hydrochloride salt is advantageous in acid-catalyzed versions, while in base-catalyzed reactions, an additional equivalent of base is required to liberate the free amine for the initial condensation step.[10] The mechanism typically proceeds through an initial Schiff base formation followed by an intramolecular aldol-type condensation and subsequent dehydration to form the aromatic quinoline ring.[10]



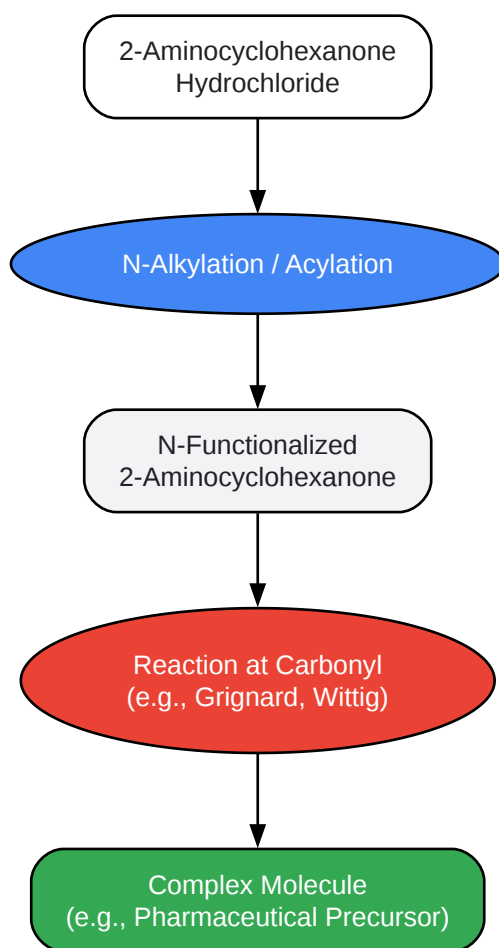
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Caption: Workflow for Friedländer-type quinoline synthesis.

Quinazolines and their derivatives are another class of "privileged scaffolds" in drug discovery, known for a wide range of biological activities.[11][12][13] Synthetic routes often involve the cyclization of anthranilic acid derivatives or related precursors. **2-Aminocyclohexanone hydrochloride** can be envisioned as a synthon for building partially saturated (tetrahydro) quinazoline systems through condensation reactions with appropriate reagents like isocyanates, isothiocyanates, or amidines. While direct literature for this specific transformation is sparse, the fundamental reactivity of the  $\alpha$ -amino ketone moiety makes it a logical precursor for exploring such scaffolds.

## Intermediate in Total Synthesis and Medicinal Chemistry

While direct applications in total synthesis are often specific to the target molecule, the structural motif of 2-aminocyclohexanone is critical. For instance, the closely related N-substituted analog, 2-(dimethylamino)methyl-cyclohexanone hydrochloride, is a well-known precursor in the industrial synthesis of the analgesic drug Tramadol.[14] This highlights the role of the aminocyclohexanone scaffold as a key building block. Researchers can use **2-aminocyclohexanone hydrochloride** as a starting point to generate a library of N-substituted derivatives, which can then be used in subsequent steps, such as Grignard reactions, to build molecular complexity.[14] It is also classified as a "Protein Degradator Building Block," suggesting its utility in the synthesis of molecules like PROTACs (Proteolysis Targeting Chimeras) that require versatile, functionalized linkers and scaffolds.[4]



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